

# Adefovir dipivoxil hypophosphatemia correction

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## Compound Focus: Adefovir Dipivoxil

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## Clinical Features and Management Data

The following table synthesizes key clinical data and management outcomes from documented cases of low-dose **adefovir dipivoxil** (ADV)-induced hypophosphatemic osteomalacia [1] [2].

Feature/Case	Case 1	Case 2	Case 3	Case 4	Case 5
Demographics	M, 48 yrs	F, 54 yrs	F, 68 yrs	M, 58 yrs	F, 73 yrs
ADV Duration to Dx (months)	68	34	70	105	90
Key Symptoms	Limb pain, difficulty walking	Bone pain, bedridden	Heel pain, walking difficulty	Back pain, height loss (8 cm), wheelchair use	Generalized bone pain

| **Serum Phosphorus (mmol/L)** (Normal: 0.80-1.50) | 0.32 | 0.39 | 0.58 | 0.40 | 0.59 | | **Serum Alkaline Phosphatase (U/L)** (Normal: 50-135) | 297 | 454 | 223 | 540 | 249 | | **Urine Phosphorus (mmol/24h)** | 32.42 | 3.10 | 5.06 | 7.90 | 15.00 | | **Fanconi Syndrome Markers** | Glucosuria, Proteinuria | Glucosuria, Proteinuria | - | Glucosuria, Proteinuria | Glucosuria, Proteinuria | | **Primary Intervention** | ADV discontinued, switched to entecavir | ADV discontinued, switched to entecavir | ADV discontinued, switched to entecavir | ADV discontinued, switched to entecavir | ADV discontinued | | **Outcome & Follow-up** | Symptoms improved; Persistent elevated urine  $\beta$ 2-MG at 22 months | Full recovery; asymptomatic at 26 months | Full recovery;

asymptomatic at 22 months | **Persistent hypophosphatemia & elevated urine  $\beta$ 2-MG** at 39 months | Full recovery; asymptomatic at 18 months |

## Frequently Asked Questions for a Technical Support Context

Based on the clinical literature, here are answers to questions that may arise in a research or development setting.

**Q1: What is the proposed mechanism behind adefovir dipivoxil-induced nephrotoxicity?** Adefovir is secreted by the renal proximal tubules via organic anion transporters [3]. It is believed to accumulate in these tubular cells, causing mitochondrial toxicity and dysfunction [3]. This damage leads to Fanconi syndrome, a generalized tubular defect that results in the wasting of phosphate, glucose, amino acids, and bicarbonate in the urine [4]. The consequent chronic phosphate wasting depletes the body's phosphate stores, impairing bone mineralization and leading to osteomalacia [3] [4].

**Q2: Is the nephrotoxicity caused by low-dose adefovir dipivoxil always reversible? No, not always.** While the condition is often reversible upon drug discontinuation in many patients [1], case studies show that some patients can have persistent tubular dysfunction and/or hypophosphatemia even years after stopping the drug [1] [2]. In the case series above, two out of five patients had persistently elevated urinary  $\beta$ 2-microglobulin (a marker of tubular damage), and one of them also had persistent hypophosphatemia 39 months after adefovir was withdrawn [1] [2].

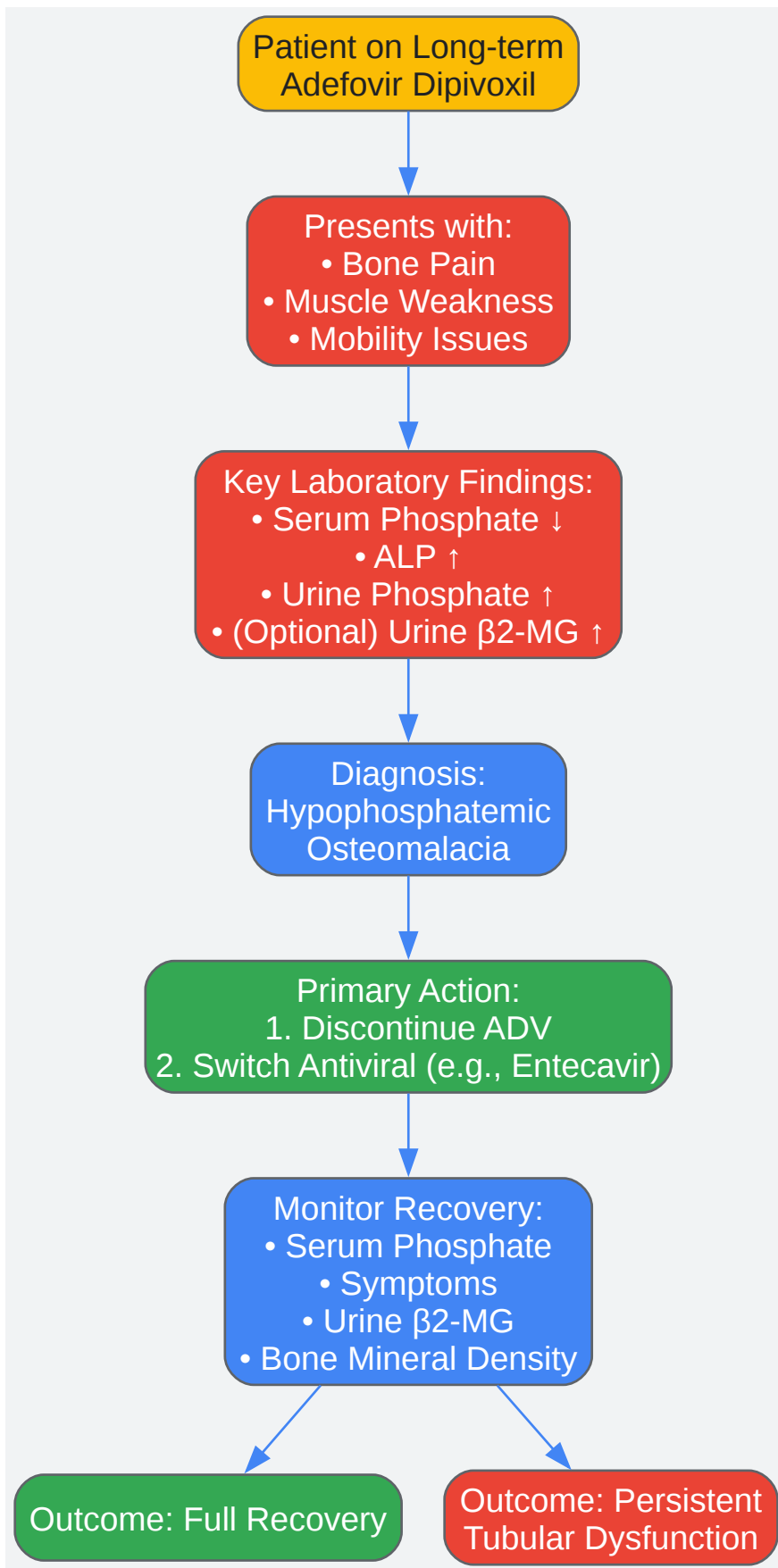
**Q3: What are the key parameters to monitor in a preclinical or clinical setting to detect this toxicity?**

The research indicates that the following parameters should be monitored regularly:

- **Serum biochemistry:** Phosphate, creatinine (and eGFR), alkaline phosphatase (ALP), uric acid, and calcium levels [3] [5].
- **Urine biochemistry:** Phosphate excretion (e.g., 24-hour urine phosphate or TmP/GFR), glucose, protein, and specific markers of tubular damage like  $\beta$ 2-microglobulin [1] [2].
- **Bone health markers:** Bone-specific alkaline phosphatase (BAP) and bone mineral density (BMD) via DXA scan [3].

## Proposed Workflow for Clinical Identification and Management

The diagram below outlines the clinical identification and management pathway based on the reviewed cases.



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## References

1. Low-dose adefovir –induced dipivoxil osteomalaci hypophosphatemia [dovepress.com]
2. Low-dose adefovir dipivoxil–induced hypophosphatemia ... [pmc.ncbi.nlm.nih.gov]
3. (PDF) Hypophosphatemic Osteomalacia after Low-Dose Adefovir ... [academia.edu]
4. Hypophosphataemic osteomalacia in patients on adefovir ... [pubmed.ncbi.nlm.nih.gov]
5. Clinical consequence of hypophosphatemia during antiviral therapy... [krccp-ksn.org]

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